

Application Note: Utilizing Factice to Mitigate Die Swell in Rubber Extrusion

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Die swell, the phenomenon where an extrudate's diameter increases upon exiting a die, is a critical challenge in the rubber extrusion process, impacting dimensional accuracy and the quality of the final product. This application note details the use of **factice**, a vulcanized vegetable oil, as a processing aid to effectively reduce die swell in rubber compounds. **Factice** enhances dimensional stability, improves surface finish, and can lead to more efficient and predictable extrusion processes.[1][2][3] This document provides a comprehensive overview, experimental protocols, and data on the application of **factice** for this purpose.

Factice is produced from the vulcanization of vegetable oils, such as rapeseed or castor oil, with sulfur or sulfur-containing compounds.[3][4] It is available in various grades, including brown, amber, and white, each suited for different rubber compounds and applications.[4] By integrating into the rubber matrix, **factice** modifies the viscoelastic properties of the compound, leading to a reduction in die swell.[1][2]

Mechanism of Die Swell Reduction

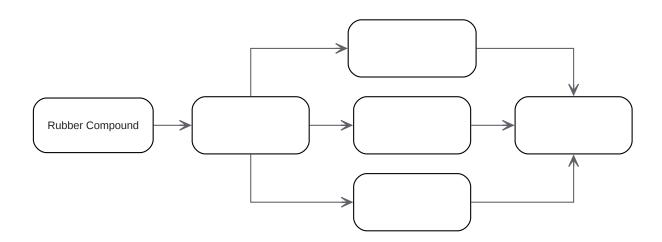
Die swell is a manifestation of the elastic memory of the rubber compound. As the material is forced through the extrusion die, the polymer chains are compressed and oriented. Upon exiting the die, these chains relax and attempt to return to their random coiled state, causing the extrudate to swell.



Factice helps to mitigate this effect through several mechanisms:

- Reduced Elasticity: Factice acts as a non-polymeric filler, diluting the concentration of the elastic polymer network. This reduces the overall elasticity of the compound, thereby diminishing the driving force for die swell.
- Improved Flow Properties: **Factice** improves the flowability (processability) of the rubber compound.[2][3] This leads to a more uniform velocity profile within the die, reducing the shear stress experienced by the polymer chains, particularly near the die wall.
- Energy Absorption: The dispersed factice particles can absorb some of the stored elastic
 energy within the polymer matrix, dissipating it as heat and reducing the energy available for
 elastic recovery upon exiting the die.

The logical relationship for the function of **factice** in reducing die swell can be visualized as follows:



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Mechanism of Die Swell Reduction by Factice.

Experimental Protocol: Evaluation of Factice on Die Swell



This protocol outlines a systematic approach to quantify the effect of different types and loadings of **factice** on the die swell of a model rubber compound.

- 1. Materials and Equipment:
- Base Rubber: Natural Rubber (NR) or Styrene-Butadiene Rubber (SBR)
- Factice: Brown, Amber, and White grades
- Standard Compounding Ingredients: Carbon black, zinc oxide, stearic acid, processing oil, accelerator, and sulfur.
- Internal Mixer (e.g., Banbury mixer)
- Two-Roll Mill
- Capillary Rheometer or Extrusion Plastometer (with a die of known diameter)
- Laser Micrometer or Digital Caliper
- Analytical Balance
- 2. Compounding Procedure:

A masterbatch of the rubber compound without **factice** should be prepared first. Subsequently, different loadings of **factice** can be incorporated.

- Step 1: Masterbatch Preparation:
 - Masticate the base rubber in the internal mixer.
 - Add zinc oxide and stearic acid, followed by carbon black in portions.
 - Incorporate processing oil and mix until a homogenous blend is achieved.
 - Discharge the masterbatch and sheet it out on a two-roll mill.
- Step 2: Factice Incorporation:



- On the two-roll mill, add the specified amount of factice (e.g., 5, 10, 15 phr) to a portion of the masterbatch.
- Mill the compound until the factice is fully dispersed.
- Step 3: Curative Addition:
 - Add the accelerator and sulfur on a cooled mill to prevent scorching.
 - Mix thoroughly to ensure uniform distribution of curatives.
 - Sheet the final compound and allow it to mature for 24 hours at room temperature.

3. Die Swell Measurement:

The die swell can be measured using a capillary rheometer following a procedure based on ASTM D3835.

- Step 1: Sample Preparation: Cut the compounded rubber into strips suitable for feeding into the rheometer barrel.
- Step 2: Rheometer Setup:
 - Set the barrel and die temperature (e.g., 100°C).
 - Use a capillary die with a known diameter (e.g., 2 mm) and length-to-diameter ratio (e.g., 16:1).
- Step 3: Extrusion:
 - Load the rubber sample into the rheometer barrel and allow it to preheat for a specified time (e.g., 5 minutes).
 - Extrude the compound at a constant piston speed (e.g., corresponding to a specific shear rate).
- Step 4: Measurement:
 - Allow the extrudate to cool to room temperature.



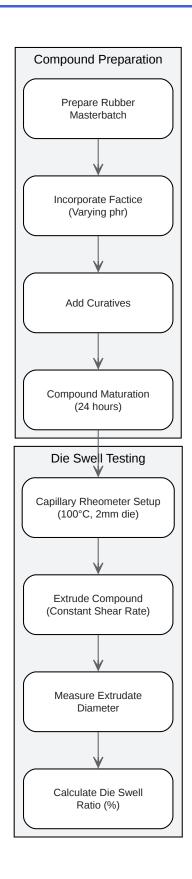




- Using a laser micrometer or digital caliper, measure the diameter of the extrudate at several points along its length and calculate the average.
- Step 5: Calculation:
 - Calculate the die swell ratio (DSR) using the formula: DSR (%) = [(Diameter of Extrudate Diameter of Die) / Diameter of Die] x 100

The experimental workflow is depicted in the following diagram:





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Experimental Workflow for Evaluating Factice.



Data Presentation

The following tables present illustrative data on the effect of different types and loadings of **factice** on the die swell of a model SBR compound.

Table 1: Effect of Brown Factice Loading on Die Swell

Factice Loading (phr)	Die Swell Ratio (%)	Reduction in Die Swell (%)
0 (Control)	65	0
5	52	20.0
10	43	33.8
15	35	46.2

Table 2: Comparison of Different Factice Types at 10 phr Loading

Factice Type	Die Swell Ratio (%)	Reduction in Die Swell (%)
Control (No Factice)	65	0
Brown Factice	43	33.8
Amber Factice	45	30.8
White Factice	48	26.2

Conclusion

The inclusion of **factice** in rubber compounds is a highly effective strategy for reducing die swell during extrusion. This leads to improved dimensional stability and surface finish of the final product. The experimental protocol provided offers a robust method for quantifying the impact of different **factice** types and loadings, enabling formulators to optimize their compounds for specific extrusion applications. The data clearly indicates that increasing the loading of **factice** results in a proportional decrease in die swell. While all types of **factice** demonstrated a reduction in die swell, brown **factice** showed the most significant effect in this



illustrative example. Researchers and developers are encouraged to utilize this information to enhance the processability and quality of their extruded rubber products.

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